

AMCA-X, SE: A Technical Guide for Advanced Researchers

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AMCA-X, Succinimidyl Ester (SE) is a widely utilized amine-reactive fluorescent probe that emits in the blue region of the spectrum. This guide provides an in-depth technical overview of its properties and applications, with a focus on methodologies relevant to researchers, scientists, and professionals in drug development.

Core Properties and Specifications

AMCA-X, SE, chemically known as 6-((7-amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, succinimidyl ester, is a derivative of the aminomethylcoumarin (AMCA) fluorophore.[1][2] [3] The "X" in its name refers to a seven-atom aminohexanoyl spacer that separates the fluorophore from its reactive succinimidyl ester group.[4][5] This spacer is designed to minimize potential quenching interactions that can occur when the dye is conjugated to a biomolecule, and in some instances, it enhances the accessibility of the dye for recognition by secondary detection reagents.[4][5]

Physicochemical and Spectral Data

The key characteristics of AMCA-X, SE are summarized in the table below, providing essential data for experimental design and application.

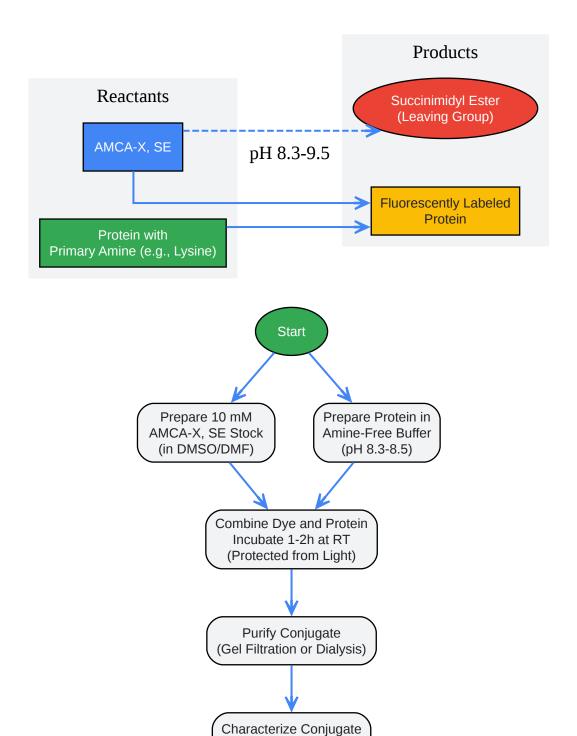


| Property | Value | Source |
|--------------------------|--|--------------|
| Full Chemical Name | 6-((7-amino-4-methylcoumarin- 3-acetyl)amino)hexanoic acid, succinimidyl ester | [1][2][3] |
| Molecular Formula | C22H25N3O7 | [1][2] |
| Molecular Weight | 443.46 g/mol | [2][3] |
| Appearance | White to light yellow solid/powder | [1][2][6] |
| Excitation Maximum (λex) | ~353 nm (in Methanol) | [1][2][7] |
| Emission Maximum (λem) | ~442 nm (in Methanol) | [1][2][7] |
| Extinction Coefficient | 19,000 cm ⁻¹ M ⁻¹ | [2] |
| Solubility | Soluble in DMSO and DMF | [1][2][3][6] |
| Storage Conditions | -20°C, desiccated, and protected from light | [1][2][6] |

Mechanism of Action: Amine-Reactive Labeling

AMCA-X, SE is an amine-reactive dye, meaning it readily forms stable covalent bonds with primary and secondary aliphatic amines.[2][8] The succinimidyl ester (SE) moiety is highly reactive towards the non-protonated ε-amino groups of lysine residues and the N-termini of proteins.[8][9] This reaction, which results in a stable amide bond, is highly pH-dependent.[9] [10]





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